

# Application Notes & Protocols: Fluorescein in Confocal Laser Endomicroscopy

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## Compound of Interest

Compound Name: Fluorescein (sodium)

Cat. No.: B12416709

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

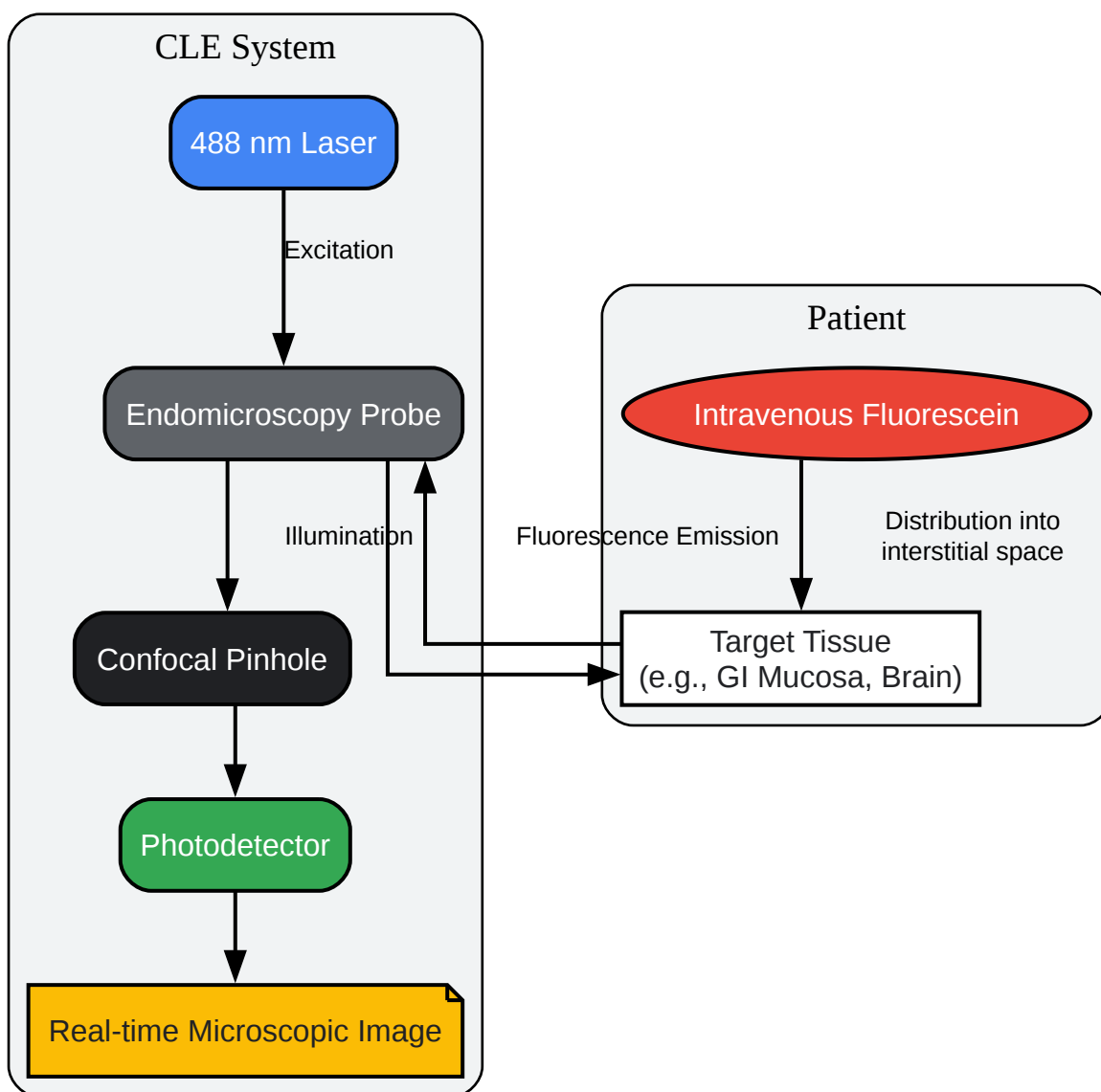
Confocal laser endomicroscopy (CLE) provides real-time, in vivo histological imaging of tissues, a process often referred to as "optical biopsy."<sup>[1][2]</sup> A key enabling technology for CLE is the use of fluorescent contrast agents, with fluorescein sodium being the most widely used.

<sup>[1]</sup> Following intravenous administration, fluorescein, a low molecular weight hydrocarbon, diffuses into the interstitial space, highlighting cellular and subcellular structures as well as capillaries.<sup>[3][4]</sup> This document provides detailed application notes and protocols for the use of fluorescein in CLE, with a focus on its applications in gastroenterology, neurosurgery, and its potential in drug development.

## Principle of Fluorescein-Based CLE

Fluorescein is a fluorescent dye that absorbs light in the blue spectrum (excitation maximum ~494 nm) and emits light in the green spectrum (emission maximum ~521 nm).<sup>[5]</sup> In CLE systems, a 488 nm laser is used to excite the fluorescein that has extravasated into the tissue.<sup>[6]</sup> The emitted fluorescence is captured through a pinhole to reject out-of-focus light, generating high-resolution, optically sectioned images of the tissue microarchitecture.<sup>[4]</sup>

(Mandatory Visualization)



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Caption: Principle of fluorescein-based confocal laser endomicroscopy.

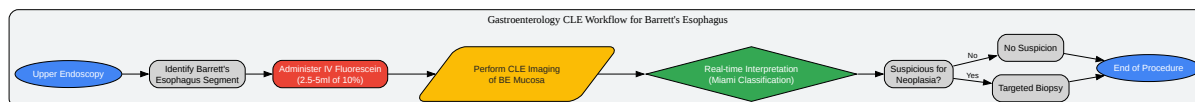
## I. Application in Gastroenterology: Barrett's Esophagus Surveillance

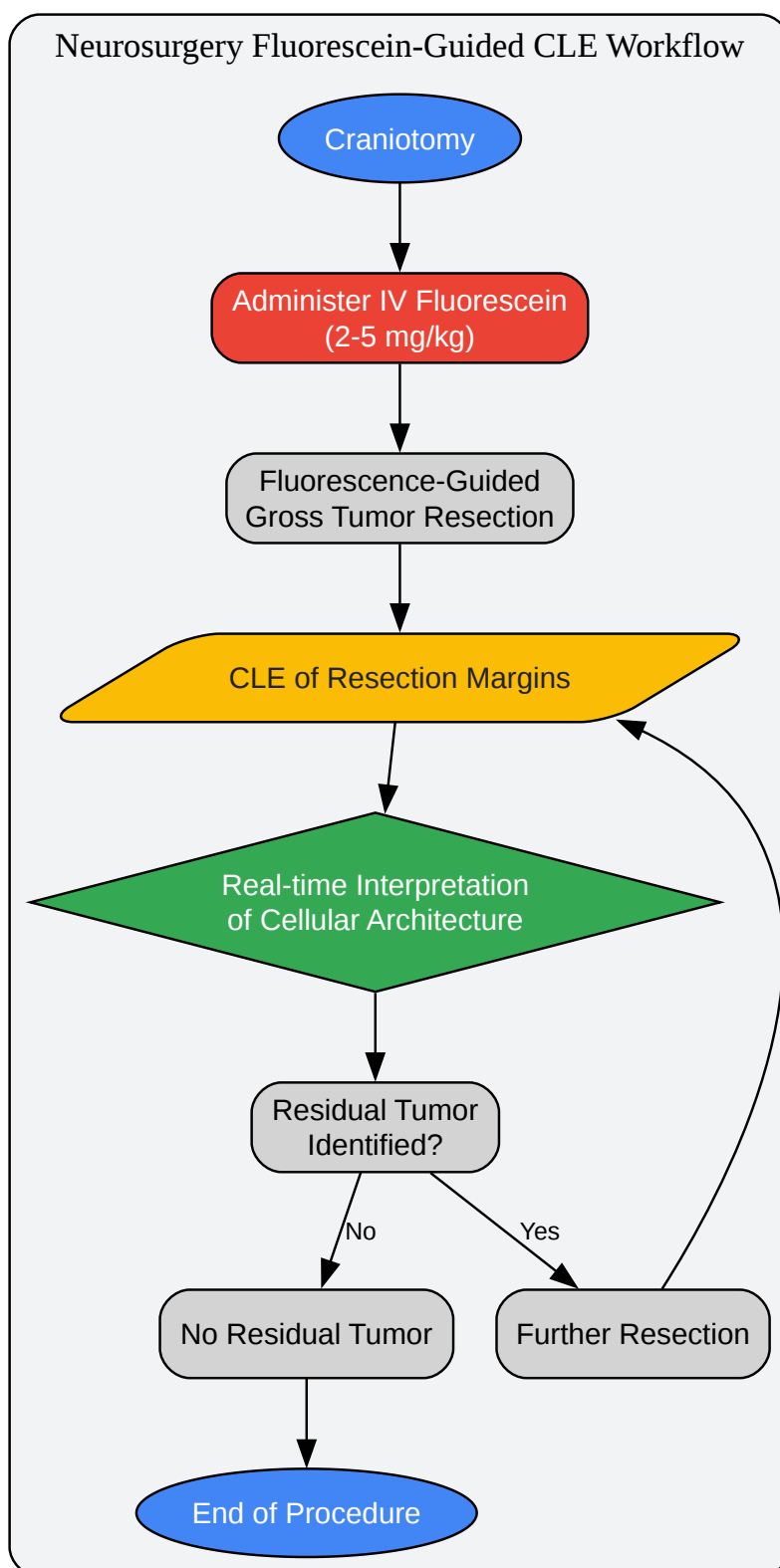
CLE is a valuable tool in the surveillance of Barrett's esophagus (BE) to detect dysplasia and early esophageal adenocarcinoma.[2][7] It allows for targeted biopsies, potentially improving the diagnostic yield compared to random four-quadrant biopsies.[7]

## Experimental Protocol

- **Patient Preparation:** Patients should fast for at least 8 hours prior to the procedure. Standard sedation for upper gastrointestinal endoscopy is administered.
- **Fluorescein Administration:** A bolus of 2.5 to 5 mL of 10% sodium fluorescein is administered intravenously.<sup>[1]</sup> Optimal imaging is typically achieved between 30 seconds and 8 minutes after injection.<sup>[1]</sup>
- **CLE Procedure:** A probe-based CLE (pCLE) or endoscope-based CLE (eCLE) is used. The endomicroscope is advanced to the BE segment, and the probe is placed in gentle contact with the mucosa.
- **Image Acquisition:** Real-time video sequences are acquired from different locations within the BE segment. Mosaicing of images can be used to create a larger field of view.
- **Image Interpretation:** Images are assessed for characteristic features of non-dysplastic BE, low-grade dysplasia (LGD), and high-grade dysplasia (HGD) or early adenocarcinoma.<sup>[4]</sup> Biopsies are taken from areas suspicious for neoplasia on CLE imaging.

(Mandatory Visualization)





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## References

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